

# Navigating the Safe Disposal of KIN1148: A Procedural Guide

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## Compound of Interest

Compound Name: KIN1148

Cat. No.: B608346

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For researchers and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive overview of the recommended disposal procedures for **KIN1148**, a novel small-molecule adjuvant. While specific manufacturer's disposal instructions are not detailed in publicly available safety data sheets, the following procedures are based on best practices for the disposal of research-grade chemical compounds.

## Key Properties of KIN1148

A summary of the essential chemical and storage information for **KIN1148** is provided below.[\[1\]](#)  
[\[2\]](#)

| Property             | Value                   |
|----------------------|-------------------------|
| Molecular Weight     | 361.44 g/mol            |
| Formula              | C19H11N3OS              |
| Appearance           | Powder                  |
| Storage (Powder)     | -20°C for up to 3 years |
| Storage (in Solvent) | -80°C for up to 1 year  |
| Solubility in DMSO   | 20 mg/mL (55.33 mM)     |

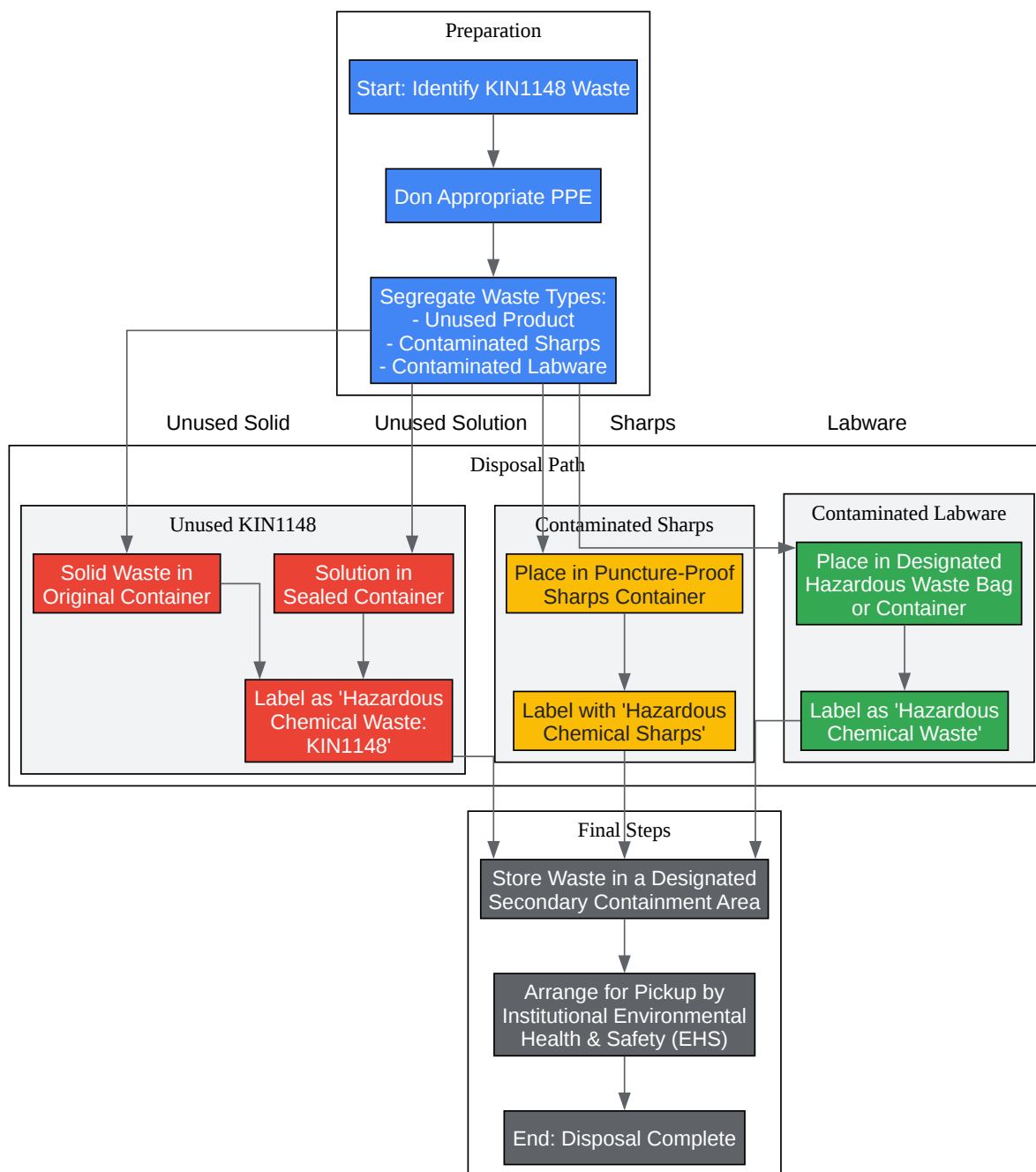
## Personal Protective Equipment (PPE)

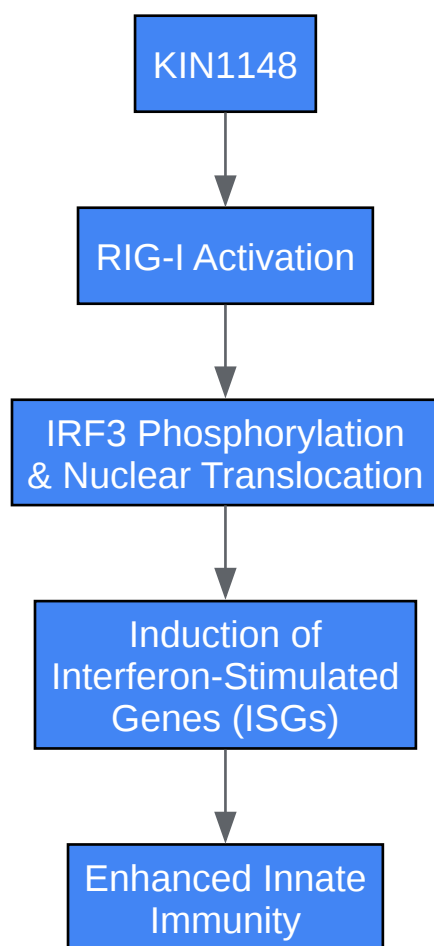
Before handling **KIN1148**, it is crucial to be equipped with the appropriate personal protective equipment. A generic safety data sheet for a similar compound indicates that it may cause skin and eye irritation, as well as respiratory irritation.<sup>[3]</sup> Therefore, the following PPE is mandatory:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat to protect from spills.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If significant aerosolization is possible, a respirator may be necessary.

## Step-by-Step Disposal Procedure for KIN1148

The following workflow outlines the recommended steps for the safe disposal of **KIN1148** waste, including unused product and contaminated materials.





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## References

- 1. KIN1148 | Influenza Virus | TargetMol [[targetmol.com](https://targetmol.com)]
- 2. [selleckchem.com](https://selleckchem.com) [[selleckchem.com](https://selleckchem.com)]
- 3. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
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